Technical Guide: Solubility Profile of 3-Fluoro-4-iodo-N,N-dimethylaniline

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Compound of Interest

Compound Name:	*3-fluoro-4-iodo-N,N-dimethylaniline*
Cat. No.:	*B12455023*

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Executive Summary

3-Fluoro-4-iodo-N,N-dimethylaniline is a specialized halogenated aniline derivative used primarily as a building block in cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig) for the synthesis of complex pharmaceutical agents.[1] Its core structure features an electron-rich dimethylamino group balanced by electron-withdrawing fluoro- and iodo-substituents.

Understanding its solubility profile is critical for two distinct workflows:

- Organic Synthesis: Optimizing solvent selection for lithiation or palladium-catalyzed coupling.
- Biological Screening: Ensuring compound stability and homogeneity in DMSO/aqueous assay buffers.

Key Characteristic: The compound exhibits low aqueous solubility and high lipophilicity (LogP ~3.5), necessitating the use of organic co-solvents (DMSO, DMF) for biological applications and non-polar to moderately polar solvents (DCM, THF) for synthetic manipulation.

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Physicochemical Characterization

The following properties are derived from calculated consensus models and comparative analysis with the primary amine precursor (3-fluoro-4-iodoaniline, CAS 656-66-6).

Table 1: Core Identity & Properties

Property	Value / Description	Source/Note
Chemical Name	3-Fluoro-4-iodo-N,N-dimethylaniline	IUPAC
CAS Number	1369776-87-3	[1]
Molecular Formula	C_8H_9FIN	-
Molecular Weight	265.07 g/mol	-
Physical State	Pale yellow to brown oil or low-melting solid	Dependent on purity
Calc.[2][3][4] LogP (cLogP)	3.4 – 3.6	High Lipophilicity [2]
pKa (Conj. Acid)	~3.0 – 3.5	Weakly basic [3]
H-Bond Donors	0	Tertiary amine
H-Bond Acceptors	1	Nitrogen lone pair

> *Expert Insight: The N,N-dimethylation of the aniline nitrogen removes all hydrogen bond donors. This significantly reduces water solubility compared to the primary amine (which has a solubility of ~228 mg/L) [4], while increasing solubility in aprotic organic solvents.*

Solubility Profile

This section outlines the solubility behavior across critical solvent classes. Data is categorized by application utility.[5]

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Aqueous Solubility[5]

- Neutral pH (7.4):Insoluble / Very Low (< 10 µM estimated). The compound is highly lipophilic and lacks polar handles to interact with water.
- Acidic pH (< 2.0):Moderate Solubility. Protonation of the dimethylamino group (forming the anilinium salt) significantly enhances aqueous solubility.
    - Note: The electron-withdrawing fluorine and iodine atoms reduce the basicity of the nitrogen (lowering pKa), meaning strong acid (e.g., 1M HCl) is required to fully protonate and solubilize the compound.

Organic Solvent Compatibility

Solvent	Solubility Rating	Application Context
DMSO	High (> 100 mM)	Standard stock solution solvent for biological assays.
Dichloromethane (DCM)	High	Preferred solvent for extraction and chromatography.
Tetrahydrofuran (THF)	High	Excellent for lithiation/Grignard formation (cryogenic conditions).
Methanol/Ethanol	Moderate to High	Good for crystallization; solubility decreases with water addition.
Hexanes/Heptane	Moderate	Useful for precipitation/trituration of impurities.

Experimental Protocols (Self-Validating Systems)

Since specific vendor batch data may vary, the following protocols allow you to validate the solubility and identity of your specific lot.

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Protocol A: Determination of Kinetic Solubility (DMSO Stock)

Use this method to verify if the compound will precipitate in your assay buffer.

- Preparation: Dissolve 2.65 mg of **3-fluoro-4-iodo-N,N-dimethylaniline** in 1.0 mL of 100% DMSO to create a 10 mM stock solution.
- Visual Check: Vortex for 30 seconds. The solution should be clear and yellow/amber. If turbid, sonicate for 5 minutes.
- Dilution: Pipette 2 µL of stock into 198 µL of PBS (pH 7.4) in a clear 96-well plate (Final conc: 100 µM, 1% DMSO).
- Readout: Incubate at 25°C for 2 hours. Measure Absorbance at 620 nm (turbidity).
  - Pass: OD < 0.005 (Compound is soluble at 100 µM).
  - Fail: OD > 0.01 (Precipitation occurred; lower concentration to 10 µM).

Protocol B: Synthesis from Precursor (If Commercial Stock Unavailable)

If CAS 1369776-87-3 is unavailable, it can be synthesized from the primary amine.

- Starting Material: 3-Fluoro-4-iodoaniline (CAS 656-66-6).[1][5]
- Reagents: Methyl Iodide (MeI), Potassium Carbonate (K_2CO_3), DMF.
- Procedure:
  - Dissolve 1.0 eq of aniline in DMF (0.5 M).
  - Add 3.0 eq of K_2CO_3 and 2.5 eq of MeI.
  - Stir at 60°C for 12 hours.

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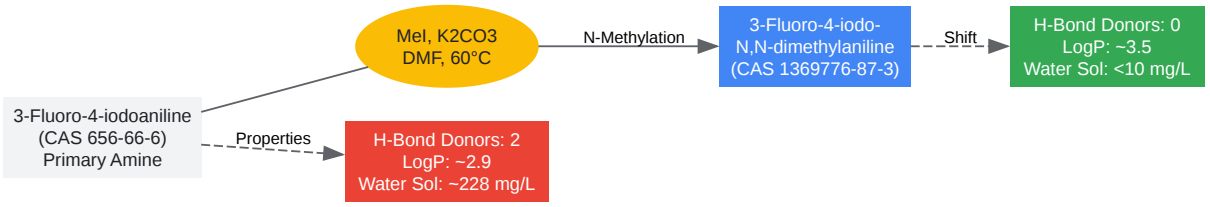
- Workup: Dilute with water, extract with EtOAc. The product (tertiary amine) is less polar than the starting material (primary amine) and will move higher on TLC (Hex/EtOAc).

Visualizations & Pathways

Diagram 1: Synthesis & Solubility Logic

This diagram illustrates the chemical transformation and the resulting shift in physicochemical properties.



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Caption: Transformation from primary to tertiary amine results in loss of H-bond donors and increased lipophilicity.[2][6]

Diagram 2: Solubility Determination Workflow

A logic gate for handling the compound in biological assays.

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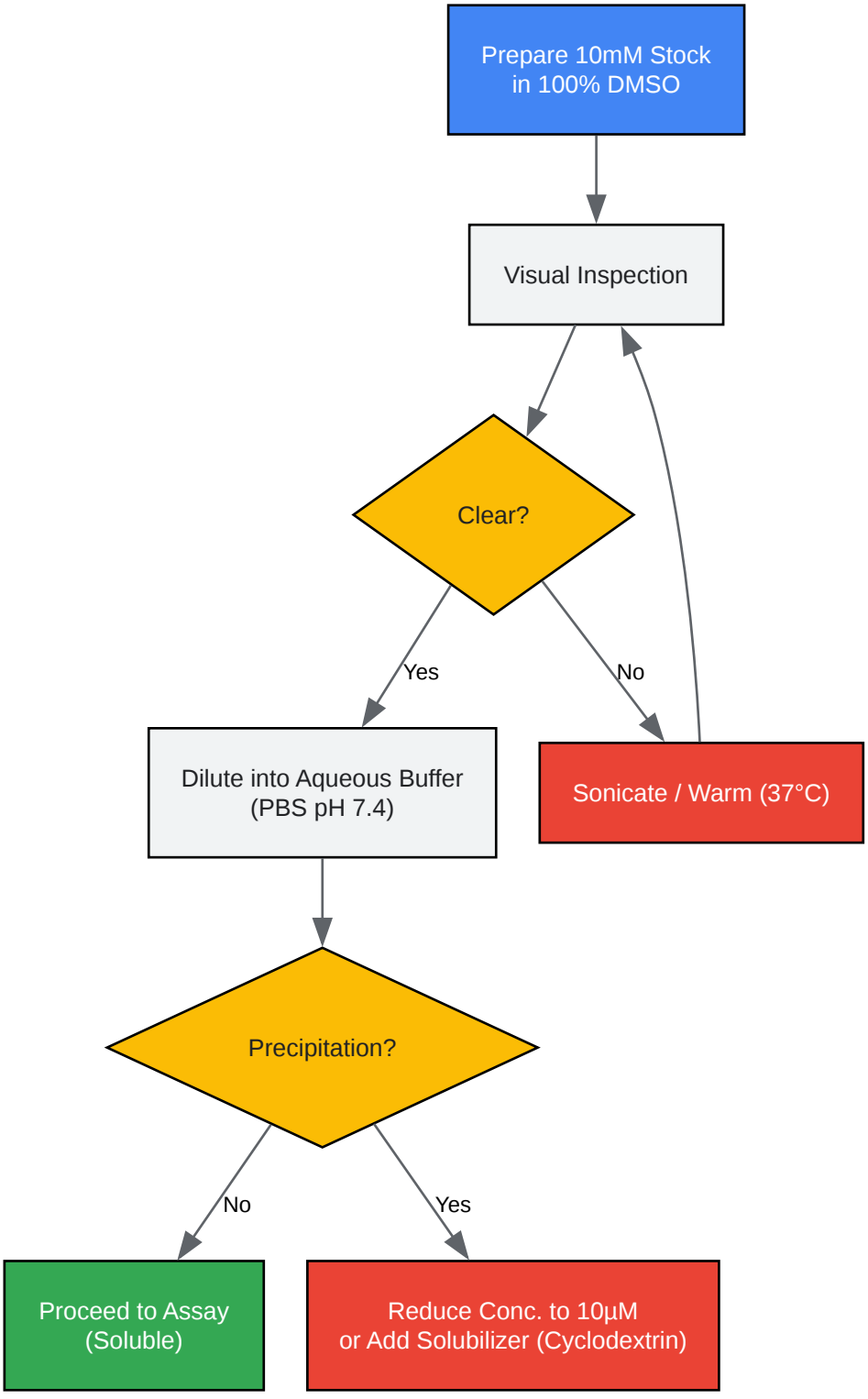

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Caption: Decision tree for preparing stable assay solutions, addressing potential precipitation risks.

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